

# Chemical Profile and Environmental Fate

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## Compound Focus: Haloxyfop

CAS No.: 69806-34-4

Cat. No.: S569732

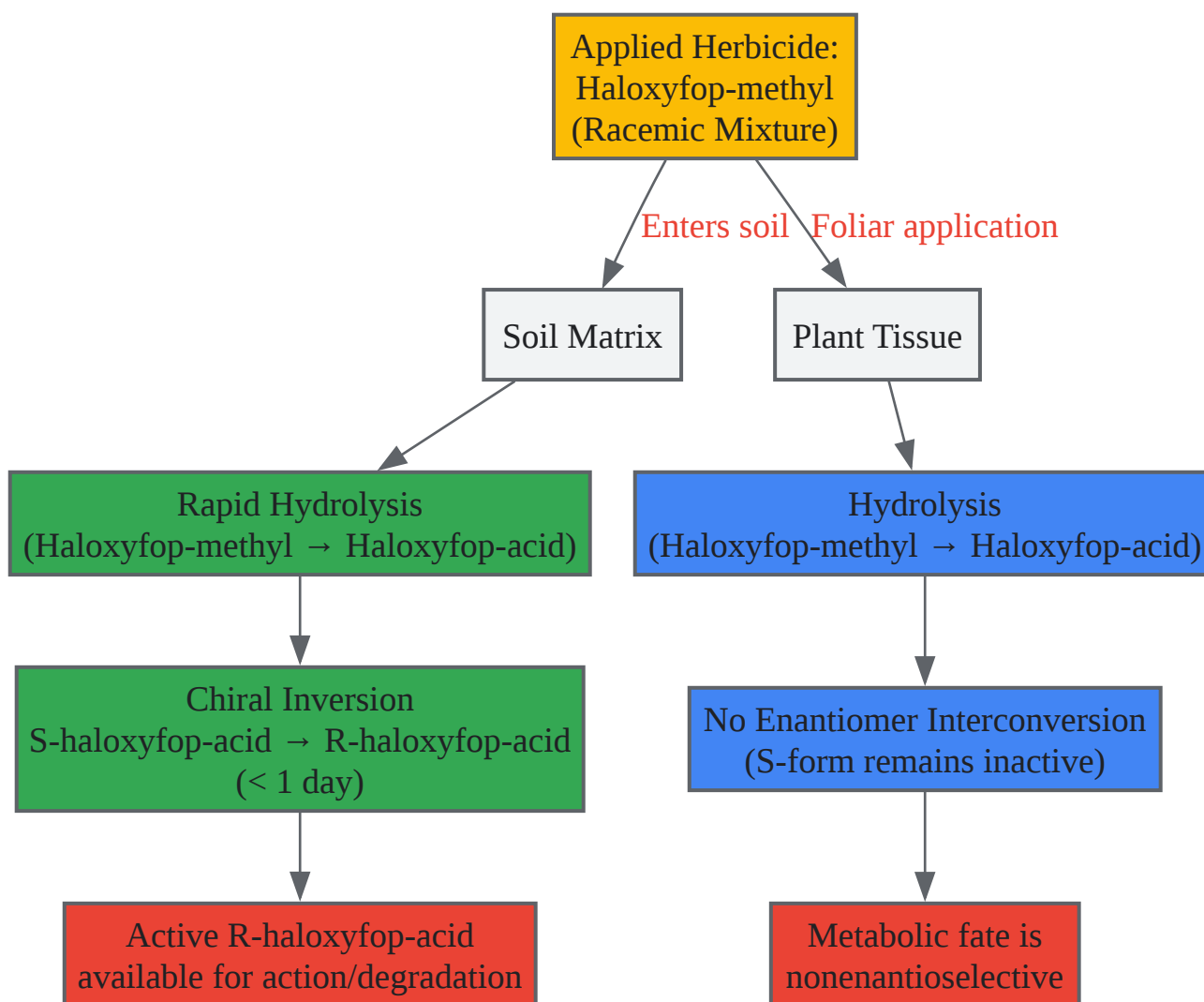
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The table below summarizes the core properties and environmental behavior of **haloxyfop**.

Property	Details
Chemical Classification	Aryloxyphenoxypropionate (AOPP) herbicide [1].
Active Isomer	R-enantiomer (haloxyfop-P) [2].
Mode of Action	Acetyl CoA carboxylase (ACCase) inhibitor, disrupting fatty acid biosynthesis [2].
Primary Application	Post-emergence control of annual and perennial grass weeds [2].
Environmental Half-Life (Soil)	Rapid dissipation; half-life of <b>2.6–4.9 days</b> reported in coastal wetland soil [3].
Key Metabolic/Degradation Process	In soil: Rapid hydrolysis of haloxyfop-methyl to haloxyfop-acid, followed by chiral inversion of S-enantiomer to R-form [4]. In plants: Hydrolysis to haloxyfop-acid, but <b>no chiral interconversion</b> of enantiomers [4].

## Comparative Metabolism in Plants vs. Soil

The following diagram illustrates the key metabolic pathways of **haloxyfop** in plants and soil, highlighting the critical difference in enantiomer behavior.



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*Key metabolic pathways of **haloxyfop** in soil versus plants.*

## Degradation Kinetics and Microbial Impact

The table below collates data on the dissipation and ecological impact of **haloxyfop** across different studies.

Study Context	Key Findings on Degradation & Impact
Coastal Wetland ( <i>S. alterniflora</i> )	Haloxypop dissipated exponentially; <b>&gt;90% removal in 30 days</b> ; short-term reduction in rhizosphere soil bacterial diversity, followed by recovery; increased abundance of potential degraders (e.g., <i>Pseudomonas</i> , <i>Acinetobacter</i> ) [1] [3].
Soil Microbial Fuel Cell (MFC)	Fungal bioaugmentation with <i>Myrothecium verrucaria</i> enhanced degradation, achieving <b>&gt;93% haloxypop-P removal in 60 days</b> ; followed second-order degradation kinetics; improved MFC current and power density [5] [6].
Forest Restoration	Demonstrated selectivity of haloxypop-P, causing significantly less damage to native Atlantic Forest tree species compared to glyphosate [7].

## Advanced Remediation and Analytical Protocols

For researchers focusing on remediation or analysis, here are methodologies from recent studies.

Experimental Approach	Protocol Summary
Fungal Bioaugmentation in MFCs	<b>Setup:</b> Construct soil MFCs with carbon fiber anode/graphite cathode. <b>Treatment:</b> Inoculate herbicide-contaminated soil with fungal strains (e.g., <i>Myrothecium verrucaria</i> ). <b>Monitoring:</b> Track current density, power output, and herbicide concentration over 60-90 days. <b>Analysis:</b> Use HPLC-MS for herbicide quantification; 16S rRNA sequencing for microbial community dynamics [5] [6].
Field Persistence & Ecotoxicity	<b>Design:</b> Field plots with herbicide application at recommended doses. <b>Sampling:</b> Collect rhizosphere soil and plant samples over time (e.g., days 1, 3, 7, 15, 30). <b>Analysis:</b> Enantioselective GC-MS or LC-MS to track parent compound and metabolites; next-generation sequencing (16S rRNA) to assess shifts in microbial community structure [1] [4] [3].

## Environmental Implications and Research Gaps

The environmental behavior of **haloxyfop** presents a complex picture. Its rapid dissipation in soil suggests a lower persistence risk [3], but its potential toxicity to non-target organisms like zebrafish and mice, even at environmentally relevant concentrations, warrants caution [5]. The compound's high mobility in water (solubility of 375 mg/L at pH 7) also raises concerns about groundwater contamination [2].

Recent research on **Microbial Fuel Cells (MFCs)** enhanced with degradative fungi like *Myrothecium verrucaria* points to a promising bioremediation strategy. This approach not only accelerates herbicide removal but also generates electricity, offering a self-sustaining cleanup model [5] [6]. The introduced fungi create a "xeno-fungosphere," a unique microenvironment that reshapes the indigenous microbial community and enhances the overall degradation capacity of the system [6].

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